

efficiency comparison Fmoc-Photo-Linker different UV sources

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Compound Focus: Fmoc-Photo-Linker

CAS No.: 162827-98-7

Cat. No.: S1498719

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Experimental Framework for Comparison

To objectively compare the efficiency of an **Fmoc-photo-linker** under different UV sources, you would need to design an experiment that controls for several variables. The core comparison should be based on the **cleavage yield** and **reaction time** achieved by different light sources.

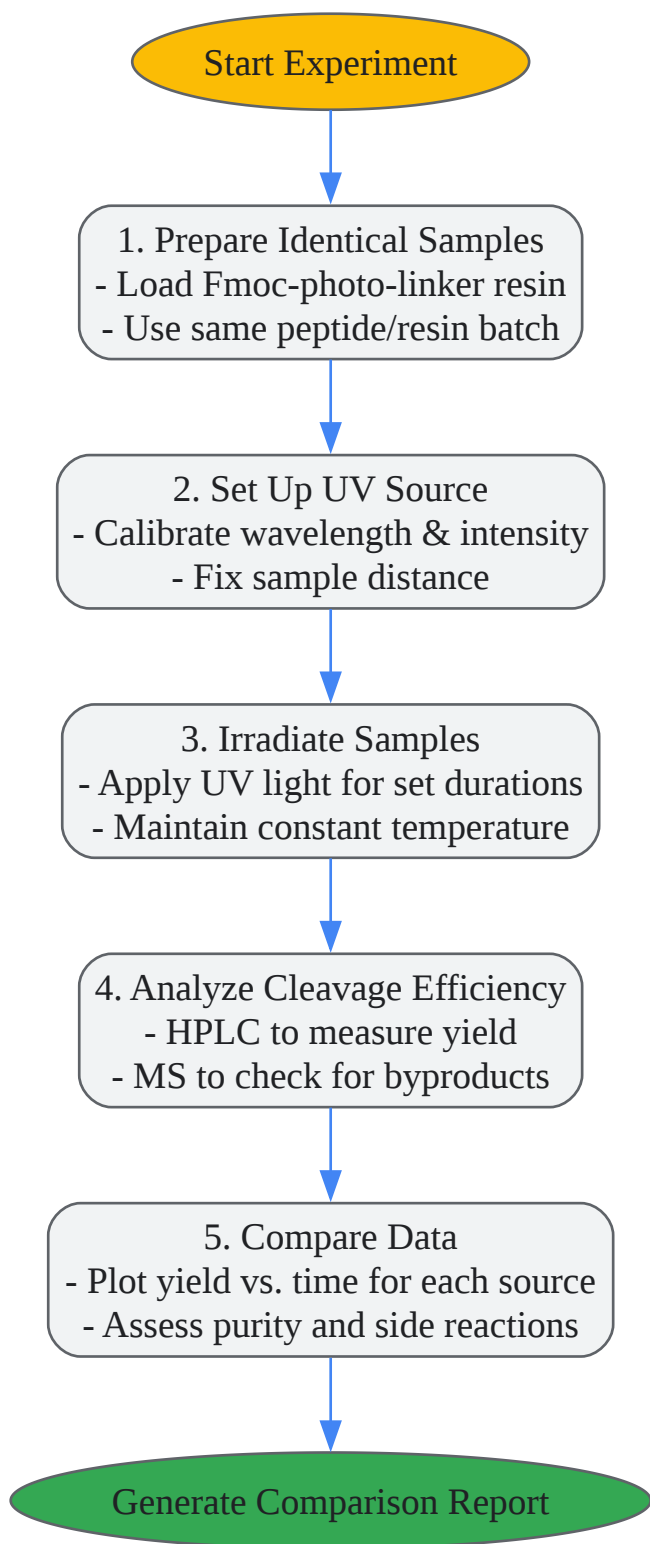
The table below outlines the key experimental parameters to define and measure.

Parameter	Description & Measurement
UV Source Type	Light-Emitting Diodes (LEDs) vs. traditional lamps (e.g., medium-pressure mercury lamps). [1]
Wavelength (nm)	Precise emission peak and bandwidth (e.g., 365 nm LED vs. a broadband lamp filtered at 365 nm).
Light Intensity	Power output (in mW/cm ²) at the sample site, measured with a radiometer.
Cleavage Yield	Percentage of the target molecule released from the solid support, analyzed by HPLC.
Reaction Time	Time required to reach ≥95% cleavage yield.

Parameter	Description & Measurement
Byproduct Formation	Presence and quantity of any undesirable side products, analyzed by HPLC-MS.

Suggested Experimental Protocol

The following workflow, applicable to various UV sources, can serve as a template for generating comparable data. You would repeat this protocol for each light source you wish to test.



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References

1. A Comprehensive Analysis of the UVC LEDs' Applications and ... [pmc.ncbi.nlm.nih.gov]

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